

Preclinical Data on Antibacterial Agent 233: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 233

Cat. No.: B15582213

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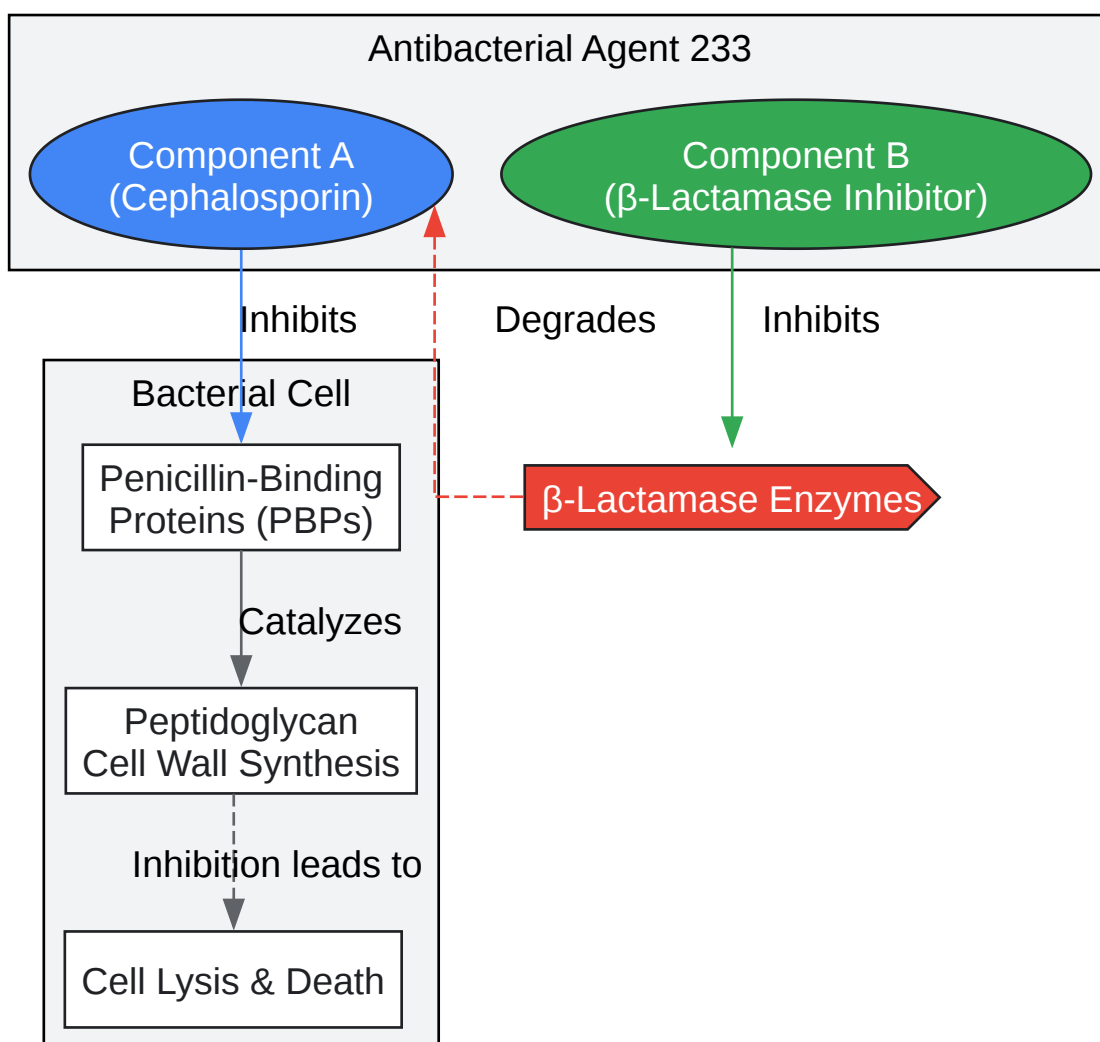
Introduction

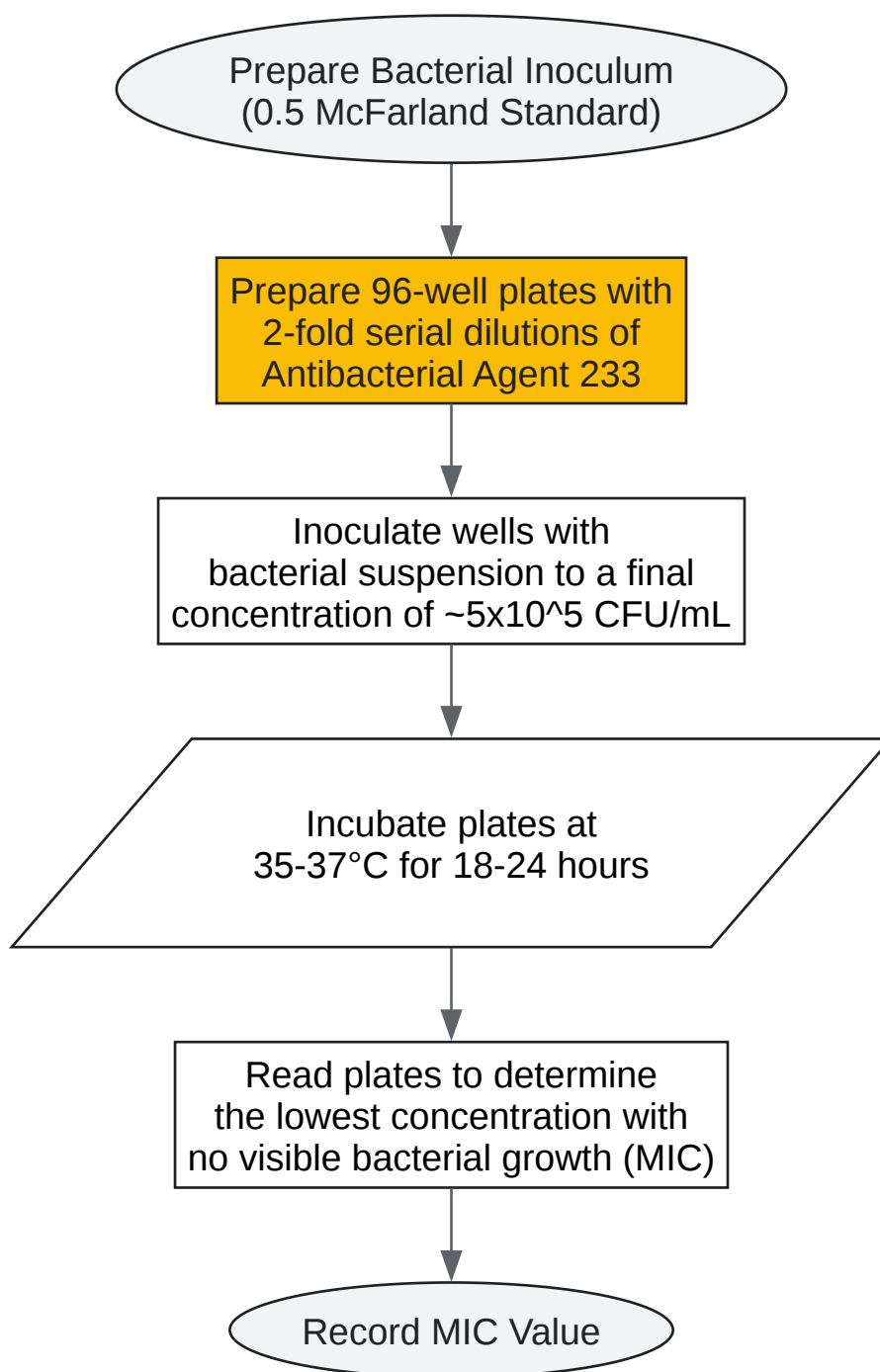
Antibacterial agent 233 is an investigational combination drug comprising a third-generation cephalosporin and a novel, non- β -lactam β -lactamase inhibitor. This guide provides a comprehensive overview of the preclinical data, including its mechanism of action, in vitro and in vivo activity, and pharmacokinetic profile. The information presented is intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Antibacterial agent 233 exerts its bactericidal effect through a dual mechanism. The cephalosporin component acts by inhibiting the synthesis of the bacterial peptidoglycan cell wall, which is essential for maintaining cell integrity, ultimately leading to cell lysis and death. The second component, a diazabicyclooctane, is a potent inhibitor of a wide range of β -lactamase enzymes, including Ambler class A, class C, and some class D enzymes.^{[1][2][3]} These enzymes are a primary mechanism of resistance in many Gram-negative bacteria, as they inactivate β -lactam antibiotics. By forming a stable, covalent adduct with these enzymes, the inhibitor component protects the cephalosporin from degradation, restoring its activity

against many resistant strains.^[4]^[5] The inhibition by the novel component is unique in that the reaction is reversible, allowing the inhibitor to be recycled.^[3]^[6]





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